

Chemical Identity and Available Data for Axitinib Impurity 2

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Compound Focus: Axitinib Impurity 2

CAS No.: 1428728-83-9

Cat. No.: S1790298

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The table below summarizes the key identification data found for Axitinib Nitroso Impurity 2:

Property	Description
Chemical Name	6-Iodo-1-nitroso-1H-indazole [1]
Molecular Formula	C ₇ H ₄ IN ₃ O [1]
Molecular Weight	273.0 g/mol [1]
CAS Number	Not Available (NA) [1]
SMILES Notation	O=NN1N=CC2=C1C=C(I)C=C2 [1]
Role	Reference standard for analytical method development, validation (AMV), and Quality Control (QC) during the commercial production of Axitinib [1]

NMR Characterization of Axitinib (API)

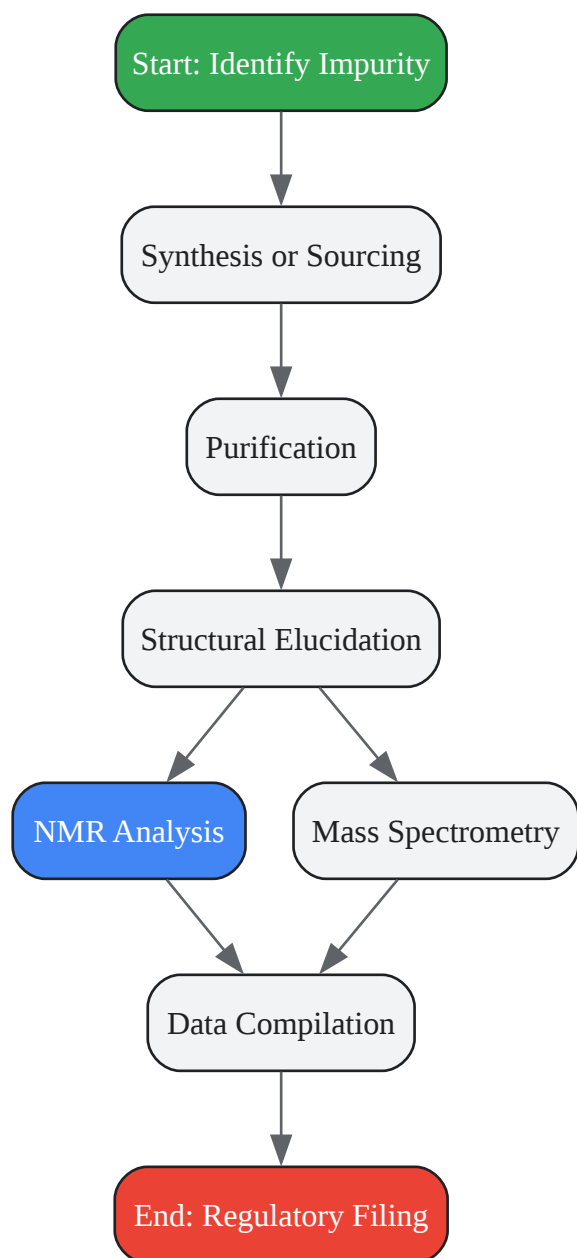
While a full NMR spectrum for Impurity 2 was not located, the search results provide a complete characterization for the parent drug, Axitinib, which offers a useful reference. The following ^1H NMR and ^{13}C NMR data was recorded in $\text{DMSO-}d_6$ [2].

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Proton Count
^1H NMR	13.27	s	1H
	8.60	d (J = 4.8 Hz)	1H
	8.29	d (J = 5.4 Hz)	1H
	8.18	d (J = 8.5 Hz)	1H
	7.94	d (J = 16.4 Hz)	1H
	7.81	t (J = 7.5 Hz)	1H
	7.66	d (J = 7.8 Hz)	1H
	7.63-7.44	m	3H
	7.29	p (J = 7.4, 6.6 Hz)	3H
	7.19	d (J = 8.5 Hz)	1H
	7.08	d (J = 7.4 Hz)	1H
	2.78	d (J = 4.6 Hz)	3H
^{13}C NMR	167.89, 154.86, 149.54, 142.01, 141.86, 136.92, 136.88, 135.67, 132.52, 130.32, 129.99, 129.25, 127.80, 126.15, 125.59, 123.66, 122.68, 122.50, 121.79, 120.29, 114.76, 26.13	-	-

Key: s = singlet, d = doublet, t = triplet, p = pentet (or quintet), m = multiplet.

Experimental Workflow for Impurity Analysis

For a researcher aiming to characterize an impurity, the process typically follows a logical workflow from synthesis to structural elucidation. The diagram below outlines this general pathway.



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References

1. Nitroso Axitinib | SynZeal Impurity 2 [synzeal.com]
2. Organic spectroscopy international: axitinib [orgspectroscopyint.blogspot.com]

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[<https://www.smolecule.com/products/b1790298#axitinib-impurity-2-nmr-characterization>]

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